

A Comparative Guide to FTIR Spectral Peaks for Identifying Atrolactic Acid Hemihydrate

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Compound of Interest

Compound Name: *Atrolactic acid hemihydrate*

CAS No.: 75378-83-5

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Introduction: The Significance of Hydration State in Pharmaceutical Analysis

Atrolactic acid (2-hydroxy-2-phenylpropanoic acid), an alpha-hydroxy acid, is a molecule of interest in pharmaceutical and cosmetic research.^{[1][2][3]} Its utility is intrinsically linked to its specific physicochemical form, including its hydration state. The hemihydrate form of atrolactic acid incorporates water molecules into its crystal lattice, a feature that can significantly influence its stability, solubility, and bioavailability. Consequently, the ability to definitively identify and differentiate the hemihydrate from the anhydrous form is a critical aspect of quality control and formulation development.

Fourier-Transform Infrared (FTIR) spectroscopy offers a rapid, non-destructive, and highly sensitive method for this purpose.^[4] This guide provides an in-depth comparison of the expected FTIR spectral features of **atrolactic acid hemihydrate** against its anhydrous counterpart, supported by an understanding of the vibrational modes of its constituent functional groups and the influence of water of hydration.

Comparative FTIR Spectral Analysis: Atrolactic Acid Hemihydrate vs. Anhydrous Atrolactic Acid

The primary distinction in the FTIR spectra of **atrolactic acid hemihydrate** and its anhydrous form arises from the vibrational modes of the water molecules present in the crystal lattice of the hemihydrate. These additional modes, coupled with the hydrogen bonding interactions between the water molecules and the atrolactic acid molecule, result in a unique spectral fingerprint.

Below is a comparative table of the expected characteristic FTIR peaks for both forms. The peak positions for atrolactic acid are inferred from the known vibrational frequencies of its functional groups (tertiary hydroxyl, carboxylic acid, and phenyl) and data from similar molecules like lactic acid.^{[5][6]} The influence of hydration is based on established principles of infrared spectroscopy of hydrated compounds.^[7]

Wavenumber (cm ⁻¹)	Vibrational Mode	Anhydrous Atrolactic Acid	Atrolactic Acid Hemihydrate	Rationale for a Senior Application Scientist
~3500-3200	O-H Stretching (Water)	Absent	Present (Broad)	This is the most definitive region for identifying the hemihydrate. The broadness of the peak is due to the various hydrogen bonding environments of the water molecules within the crystal lattice.
~3400-3200	O-H Stretching (Alcohol & Carboxylic Acid)	Present (Broad)	Present (Broad, may be sharper or shifted)	In the hemihydrate, the hydroxyl groups of atrolactic acid can hydrogen bond with the water molecules, potentially leading to a sharpening or shift in this broad band compared to the anhydrous form where intermolecular hydrogen bonding between atrolactic acid

molecules
dominates.

~3100-3000	C-H Stretching (Aromatic)	Present (Sharp)	Present (Sharp)	These peaks are characteristic of the phenyl group and are expected to be present in both forms with minimal changes.
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~3000-2850	C-H Stretching (Aliphatic)	Present (Sharp)	Present (Sharp)	Corresponding to the methyl group, these peaks will be present in both spectra.
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~1730-1700	C=O Stretching (Carboxylic Acid)	Present (Strong, Sharp)	Present (Strong, Sharp, may be shifted)	The carbonyl stretch is a strong, characteristic peak. In the hemihydrate, hydrogen bonding with water molecules could slightly shift this peak to a lower wavenumber (red shift) compared to the anhydrous form.
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~1650-1630	H-O-H Bending (Water)	Absent	Present (Medium)	This peak, corresponding to the scissoring vibration of the
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water molecule, is another key indicator of the presence of water of hydration.[7]

~1600, ~1495,
~1450

C=C Stretching
(Aromatic)

Present (Medium
to Weak)

Present (Medium
to Weak)

These are characteristic absorptions of the benzene ring and should be observable in both forms.

~1300-1200

C-O Stretching &
O-H Bending
(Carboxylic Acid)

Present
(Medium)

Present
(Medium)

These coupled vibrations are part of the carboxylic acid fingerprint and are expected in both spectra.

~1200-1000

C-O Stretching
(Tertiary Alcohol)

Present (Strong)

Present (Strong)

The C-O stretch of the tertiary alcohol is typically a strong band and should be present in both forms.

~900-650

O-H Out-of-
Plane Bending
(Carboxylic Acid)

Present (Broad)

Present (Broad)

A broad absorption characteristic of the out-of-plane bending of the hydroxyl group in the carboxylic acid dimer,

expected in both solid-state forms.

These are low-frequency vibrational modes (rocking, wagging, and twisting) of the water molecules in the crystal lattice and are a subtle but characteristic feature of hydrates.

~800-600

Water Librations

Absent

Present (Weak, Broad)

Experimental Protocol for FTIR Analysis of Atrolactic Acid Hemihydrate

This section provides a detailed methodology for acquiring a high-quality FTIR spectrum of a solid powder sample like **atrolactic acid hemihydrate** using an Attenuated Total Reflectance (ATR) accessory, which is a common and convenient technique for solid samples.

Objective: To obtain a clean, reproducible FTIR spectrum of **atrolactic acid hemihydrate** for identification and comparison.

Materials and Equipment:

- FTIR Spectrometer with a DTGS or MCT detector
- ATR accessory (e.g., single-reflection diamond or germanium crystal)
- **Atrolactic acid hemihydrate** sample
- Spatula

- Isopropanol or ethanol for cleaning
- Lint-free wipes

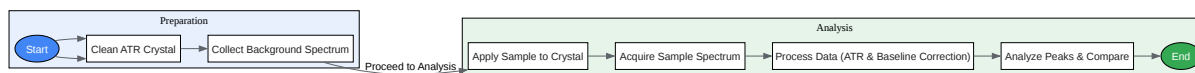
Methodology:

- Instrument Preparation and Background Collection:
 - Rationale: A background spectrum is essential to ratio out the instrument's and ambient environment's (e.g., CO₂, water vapor) own infrared absorptions, ensuring that the final spectrum is solely that of the sample.
 - Procedure:
 1. Ensure the FTIR spectrometer and ATR accessory are clean and free of any residual sample. Clean the ATR crystal surface with a lint-free wipe dampened with isopropanol and allow it to fully evaporate.
 2. Purge the sample compartment with dry air or nitrogen, if available, to minimize atmospheric interference.
 3. Collect a background spectrum. The collection parameters should be the same as those that will be used for the sample (e.g., 16-32 scans, 4 cm⁻¹ resolution).
- Sample Application:
 - Rationale: Proper sample contact with the ATR crystal is crucial for obtaining a high-quality spectrum. Insufficient contact will result in a weak signal and a poor signal-to-noise ratio.
 - Procedure:
 1. Place a small amount of the **atrolactic acid hemihydrate** powder onto the center of the ATR crystal using a clean spatula. The amount should be sufficient to completely cover the crystal surface.
 2. Lower the ATR press and apply consistent pressure to ensure intimate contact between the sample and the crystal. Most modern ATR accessories have a slip-clutch or pressure indicator to ensure reproducible pressure application.

- Spectrum Acquisition:
 - Rationale: Signal averaging (multiple scans) improves the signal-to-noise ratio of the spectrum, making weaker peaks more discernible. A resolution of 4 cm^{-1} is generally sufficient for routine identification.
 - Procedure:
 1. Collect the sample spectrum using the same parameters as the background scan.
 2. The resulting spectrum should be displayed in absorbance or % transmittance mode.
- Data Processing and Analysis:
 - Rationale: Raw spectral data may require minor corrections to ensure accuracy and facilitate interpretation.
 - Procedure:
 1. Perform an ATR correction if the software allows. This corrects for the wavelength-dependent depth of penetration of the IR beam.
 2. Perform a baseline correction if necessary to level the spectrum.
 3. Use the peak-picking function in the software to identify the wavenumbers of the major absorption bands.
 4. Compare the obtained peak positions with the expected values in the comparative table to confirm the identity of the **atrolactic acid hemihydrate**.

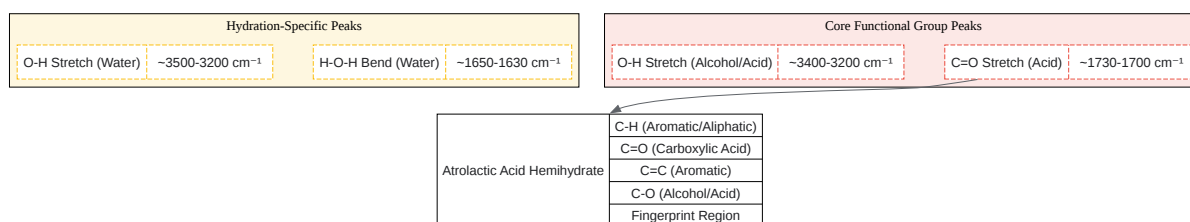
Visualizing the Workflow and Key Spectral Regions

To further clarify the experimental process and the interpretation of the results, the following diagrams are provided.



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Figure 1: Experimental workflow for FTIR analysis of **atrolactic acid hemihydrate**.



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Figure 2: Key FTIR spectral regions for **atrolactic acid hemihydrate** identification.

Conclusion

FTIR spectroscopy stands as an indispensable tool for the characterization of pharmaceutical compounds like atrolactic acid. By understanding the characteristic vibrational frequencies of its functional groups and the distinct spectral signatures introduced by water of hydration, researchers can confidently and accurately identify **atrolactic acid hemihydrate**. The presence of broad O-H stretching and H-O-H bending bands associated with water are the most definitive markers. This guide provides the foundational knowledge and a practical

workflow for leveraging FTIR spectroscopy in the critical task of solid-state characterization in drug development and quality assurance.

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